

In-Depth Technical Guide to Lysopine: Molecular Properties and Experimental Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lysopine

Cat. No.: B1675799

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular characteristics of **lysopine**, a key opine involved in the interaction between *Agrobacterium tumefaciens* and host plants. The document details its chemical formula and molecular weight, outlines its biosynthetic pathway, and presents generalized experimental protocols for its extraction and analysis.

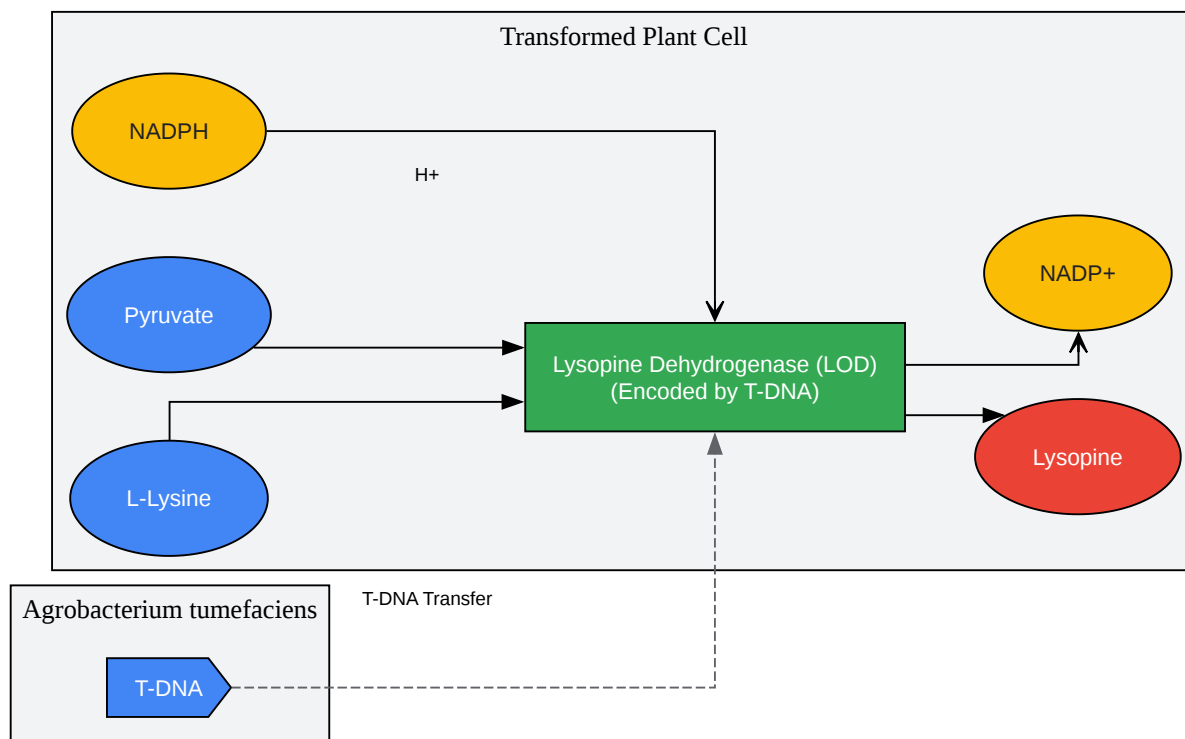
Core Molecular Data

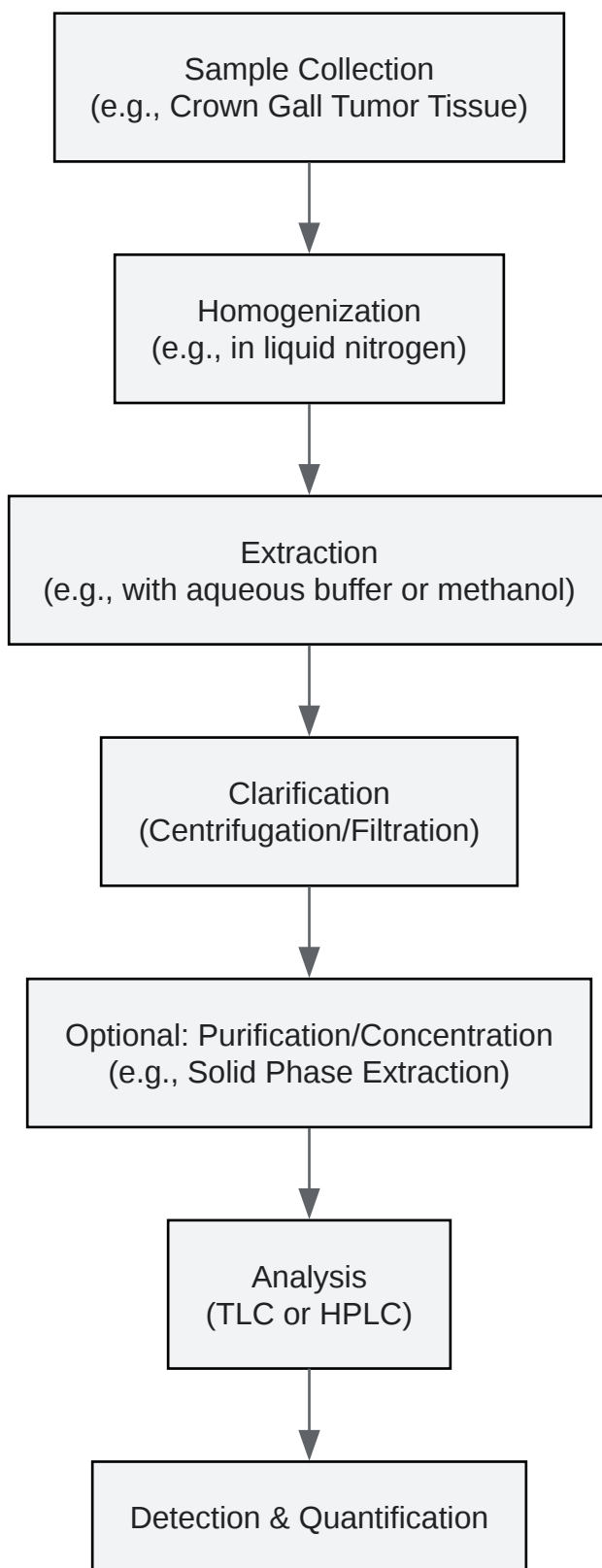
The fundamental molecular properties of **lysopine** are summarized below. This data is essential for a range of applications, from mass spectrometry analysis to the preparation of standardized solutions.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ N ₂ O ₄	[1] [2] [3] [4]
Molecular Weight	218.25 g/mol	[1] [2] [4]
Exact Mass	218.1267 u	[1]
IUPAC Name	(2S)-2-[(1R)-1-carboxyethylamino]-6-aminohexanoic acid	[4]

Lysopine Biosynthesis Pathway

Lysopine is synthesized in plant cells transformed by *Agrobacterium tumefaciens*. The bacterium transfers a segment of its Ti plasmid, known as T-DNA, into the plant genome. This T-DNA carries the gene for **lysopine** dehydrogenase (LOD), the enzyme responsible for **lysopine** synthesis. The biosynthesis is a reductive condensation reaction between L-lysine and pyruvate.^[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. L-Lysopine | C₉H₁₈N₂O₄ | CID 3325403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Lysopine | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
- 3. Showing Compound L-Lysopine (FDB011778) - FooDB [foodb.ca]
- 4. N₂-((1R)-1-Carboxyethyl)-L-lysine | C₉H₁₈N₂O₄ | CID 193187 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. D-lysopine dehydrogenase - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-Depth Technical Guide to Lysopine: Molecular Properties and Experimental Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675799#lysopine-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com